

Synonyms and alternative names for Hexyl formate

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Compound of Interest

Compound Name: *Hexyl formate*

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Hexyl Formate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Hexyl formate**, a significant ester in the fields of flavor, fragrance, and chemical synthesis. This document details its chemical identity, physical and chemical properties, synthesis methodologies, and analytical characterization.

Chemical Identity and Synonyms

Hexyl formate is an organic compound classified as a formate ester of hexanol. It is also known by a variety of synonyms and alternative names, which are crucial for comprehensive literature and database searches.

Identifier Type	Identifier
IUPAC Name	hexyl formate[1]
Synonyms	Formic acid hexyl ester, Hexyl methanoate, n-Hexyl formate, Formic acid n-hexyl ester, Hexyl formiate[1][2][3][4][5][6]
CAS Number	629-33-4[2][3][4][5][6][7][8]
Molecular Formula	C7H14O2[4][7][8]
Molecular Weight	130.18 g/mol [2][8]
InChI Key	OUGPMNMLWKS BRI-UHFFFAOYSA-N[2]
SMILES	CCCCCOC=O[4]
FEMA Number	2570[2][4]
EINECS Number	211-087-1[2]

Physicochemical Properties

Hexyl formate is a colorless liquid characterized by a fruity, ethereal, and green odor.[2] Its physical and chemical properties are summarized in the table below.

Property	Value
Appearance	Colorless liquid[4]
Boiling Point	155-156 °C[2]
Melting Point	-63 °C[2]
Density	0.879 g/mL at 25 °C[2]
Refractive Index (n _{20/D})	1.407[2]
Flash Point	48 °C (closed cup)[2]
Solubility	Slightly soluble in water; soluble in alcohol and propylene glycol; miscible with oils.

Synthesis of Hexyl Formate

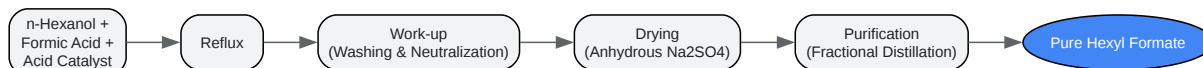
Hexyl formate can be synthesized through several methods, with the most common being Fischer esterification and enzymatic synthesis.

Fischer Esterification

Fischer esterification is a classic method for producing esters by refluxing a carboxylic acid and an alcohol in the presence of an acid catalyst.^[5]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, combine n-hexanol and a molar excess of formic acid.
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the mixture.
- **Reflux:** Heat the reaction mixture to reflux for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash with water to remove excess formic acid and the catalyst.
 - Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
 - Wash with brine (saturated NaCl solution) to remove residual water and inorganic salts.
 - Dry the organic layer over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- **Purification:**
 - Filter to remove the drying agent.

- Purify the crude **hexyl formate** by fractional distillation to obtain the final product.[9]



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Fischer Esterification Workflow for **Hexyl Formate** Synthesis.

Enzymatic Synthesis

Enzymatic synthesis offers a milder and more selective alternative to traditional chemical methods. Lipases are commonly used as biocatalysts for the esterification reaction.

A novel method for the enzymatic synthesis of **hexyl formate** utilizes a lipase catalyst for high conversion rates.

- Reaction Mixture: In a suitable solvent such as n-hexane, combine formic acid and n-hexanol. Molar ratios of 1:3 to 1:7 (formic acid to hexyl alcohol) have been shown to be effective.[10]
- Enzyme Addition: Add a lipase, such as Novozym 435, at a concentration of 10 to 30 g/L.[10]
- Incubation: Incubate the reaction mixture at a controlled temperature, typically between 20°C and 50°C, with shaking (e.g., 150 rpm) for a specified period (e.g., 4 hours).[10]
- Monitoring and Analysis: The conversion to **hexyl formate** can be analyzed by gas chromatography. A high conversion rate of 77.33% has been reported at an enzyme concentration of 15 g/L.[10]
- Product Isolation: After the reaction, the enzyme can be removed by filtration, and the solvent can be evaporated to yield the crude product. Further purification can be achieved by distillation.



[Click to download full resolution via product page](#)Enzymatic Synthesis Workflow of **Hexyl Formate**.

Analytical Characterization

The identity and purity of synthesized **hexyl formate** are confirmed using various analytical techniques.

Analytical Technique	Expected Observations
Gas Chromatography-Mass Spectrometry (GC-MS)	A single major peak at the characteristic retention time for hexyl formate. The mass spectrum will show the molecular ion peak and fragmentation pattern consistent with the structure.
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H NMR: Characteristic signals for the formate proton (singlet, ~ 8.0 ppm), the α -methylene protons of the hexyl group (triplet, ~ 4.1 ppm), and other methylene and methyl protons of the hexyl chain. ^{13}C NMR: Resonances for the carbonyl carbon (~ 161 ppm), the α -methylene carbon (~ 64 ppm), and the carbons of the hexyl chain.
Infrared (IR) Spectroscopy	A strong absorption band for the C=O stretch of the ester group ($\sim 1720\text{ cm}^{-1}$), and C-O stretching bands ($\sim 1180\text{ cm}^{-1}$).

Applications in Research and Development

Hexyl formate is primarily utilized in the flavor and fragrance industries for its pleasant fruity aroma.^[4] In a research context, it can serve as a standard for analytical method development, particularly in the analysis of volatile organic compounds in food and beverages. Its synthesis also provides a practical example for studying esterification kinetics and optimizing reaction conditions. Furthermore, its potential as a biofuel or a green solvent is an area of ongoing research interest.

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